

Solubility Profile of Lactose Octaacetate: A Technical Guide

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Compound of Interest

Compound Name: Lactose octaacetate

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This technical guide provides an in-depth overview of the solubility characteristics of **lactose octaacetate** (CAS No: 6291-42-5), a fully acetylated derivative of lactose. Due to the esterification of its hydroxyl groups, **lactose octaacetate** exhibits significantly different solubility properties compared to its parent sugar, lactose. Its hydrophobic nature makes it readily soluble in a range of organic solvents while being practically insoluble in water. This document summarizes the available quantitative and qualitative solubility data, provides a detailed experimental protocol for solubility determination, and outlines an analytical workflow for quantification.

Core Data Presentation

The solubility of a compound is a critical physicochemical parameter in drug development and formulation, influencing its bioavailability, dissolution rate, and routes of administration. The following tables present the available solubility data for β -D-**lactose octaacetate**.

Quantitative Solubility Data

A specific quantitative solubility value for **lactose octaacetate** has been reported in dimethyl sulfoxide (DMSO). For many other organic solvents, precise numerical data is not readily available in the literature; therefore, qualitative descriptors are provided based on information from various chemical suppliers and studies.

Solvent	Abbreviation	Solubility (at ambient temperature)	Citation
Dimethyl Sulfoxide	DMSO	100 mg/mL (147.36 mM) requires sonication	[1]

Qualitative Solubility Data

Lactose octaacetate is generally described as being soluble in a variety of common organic solvents.

Solvent	Abbreviation	Qualitative Solubility	Citation
Dichloromethane	DCM	Soluble	[2]
Dimethylformamide	DMF	Soluble	[2]
Ethyl Acetate	EtOAc	Soluble	[2]
Methanol	MeOH	Soluble	[2]
Chloroform	-	Soluble	[3]
Acetone	-	Soluble	[3]
Water	H ₂ O	Less soluble/Practically insoluble	[3]

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound in a specific solvent[4][5]. The following protocol provides a detailed

methodology for determining the solubility of **lactose octaacetate**.

Materials and Equipment

- Solute: β -D-**Lactose Octaacetate** (purity $\geq 98\%$)
- Solvents: High-purity (e.g., HPLC grade) solvents of interest.
- Equipment:
 - Analytical balance
 - Vials with screw caps (e.g., 4 mL or 8 mL glass vials)
 - Orbital shaker or rotator with temperature control
 - Centrifuge with temperature control
 - Syringe filters (e.g., 0.22 μm or 0.45 μm , ensure compatibility with the solvent)
 - Syringes
 - Volumetric flasks and pipettes
 - Analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC system)

Procedure

a. Preparation of Saturated Solution:

- Add an excess amount of **lactose octaacetate** to a pre-weighed vial. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- Pipette a known volume (e.g., 2 mL) of the desired solvent into the vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitate for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is typically

recommended[5].

b. Separation of Undissolved Solid:

- After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle.
- To separate the supernatant from the undissolved solid, either:
 - Centrifugation: Centrifuge the vials at a high speed (e.g., 10,000 rpm for 10 minutes) at the same temperature as the equilibration to pellet the excess solid.
 - Filtration: Directly filter the suspension using a syringe fitted with a solvent-compatible filter into a clean collection vial. Discard the initial portion of the filtrate to avoid any adsorption effects from the filter membrane.

c. Quantification of Dissolved Solute:

- Carefully aspirate an aliquot of the clear supernatant from the centrifuged sample or use the filtrate.
- Dilute the aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the diluted sample using a validated analytical method to determine the concentration of **lactose octaacetate**.

Analytical Quantification Methods

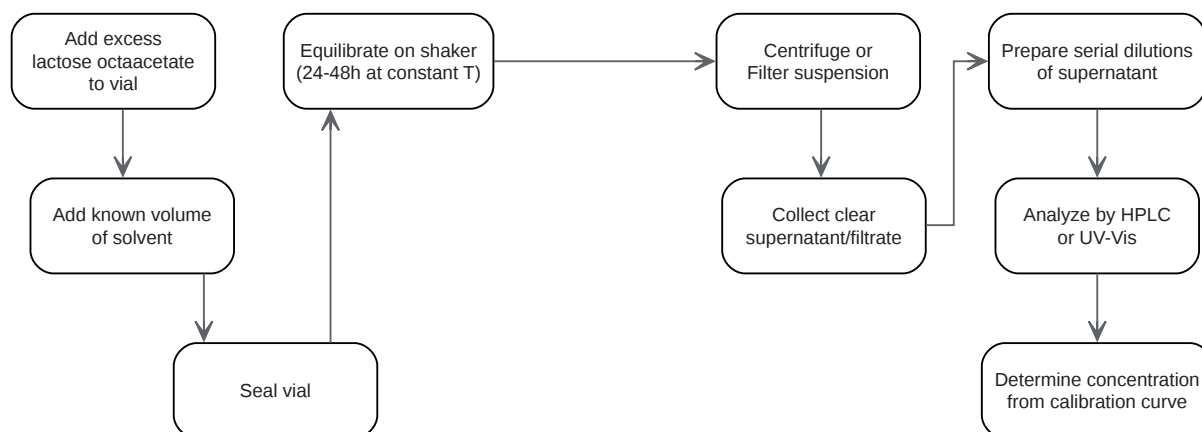
a. High-Performance Liquid Chromatography (HPLC): HPLC is a precise method for quantifying **lactose octaacetate**[6][7][8][9][10].

- Detection:
 - Refractive Index Detection (RID): Suitable for direct detection of carbohydrates without a chromophore[9].

- UV-Vis Detection: Requires derivatization of **lactose octaacetate** to introduce a chromophore. Derivatization with aminobenzoic acid has been reported for lactose analysis[6][7].
 - Column: A reversed-phase column (e.g., C8 or C18) is typically used.
 - Mobile Phase: A mixture of methanol and water or acetonitrile and water is common.
 - Quantification: Prepare a calibration curve using standard solutions of **lactose octaacetate** of known concentrations.
- b. UV-Vis Spectrophotometry: A simpler and more accessible method if **lactose octaacetate** exhibits sufficient UV absorbance in the chosen solvent[11].
- Determine the wavelength of maximum absorbance (λ_{max}) of **lactose octaacetate** in the solvent.
 - Prepare a series of standard solutions of known concentrations.
 - Measure the absorbance of the standards and the unknown sample at the λ_{max} .
 - Construct a calibration curve by plotting absorbance versus concentration and determine the concentration of the unknown sample.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the determination of **lactose octaacetate** solubility using the shake-flask method.



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Experimental workflow for solubility determination.

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